

methyl elaidate CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methyl elaidate	
Cat. No.:	B1584811	Get Quote

An In-depth Technical Guide to Methyl Elaidate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl elaidate**, the methyl ester of elaidic acid. It covers its fundamental chemical and physical properties, methods for its synthesis and analysis, and its known biological activities and applications. This document is intended to serve as a valuable resource for professionals in research and development.

Core Chemical and Physical Properties

Methyl elaidate is a monounsaturated trans fatty acid methyl ester. Its properties are summarized in the table below.



Property	Value	Citations
CAS Number	1937-62-8	
Molecular Weight	296.49 g/mol	[1]
Molecular Formula	C19H36O2	[1]
Appearance	Colorless to pale yellow liquid or white/colorless to light yellow powder/lump	[2]
Melting Point	9-10 °C	_
Boiling Point	220 °C at 24 mmHg	_
Density	0.871 g/mL at 20 °C	_
Refractive Index	n20/D 1.450 - 1.452	_
Solubility	Insoluble in water; soluble in most organic solvents.	_
Storage Temperature	-20°C	-

Synthesis and Applications

Methyl elaidate is the methyl ester of elaidic acid, which is the trans isomer of oleic acid. It can be synthesized from elaidic acid and methanol. One common method of synthesis involves the esterification of elaidic acid with methanol in the presence of an acid catalyst, such as hydrogen chloride.

Due to its chemical properties, **methyl elaidate** has a range of applications across different industries:

- Biochemical Research: It is frequently used as a standard in the gas chromatographic analysis of fatty acids and their derivatives.
- Food Industry: It has been used as a flavoring agent and in the production of food-grade emulsifiers to improve texture and stability in products like margarine.



- Industrial Applications: Its stability and resistance to oxidation make it suitable for use in the production of surfactants and lubricants.
- Cosmetics: It serves as an emollient and skin-conditioning agent in various cosmetic formulations.
- Biodiesel Production: Its fatty acid composition makes it a candidate for use in biodiesel production.

Experimental Protocols Gas Chromatographic Analysis of Methyl Elaidate

Gas chromatography (GC) is a primary technique for the analysis and quantification of **methyl elaidate**. The following is a general protocol for the separation of **methyl elaidate** from its cisisomer, methyl oleate.

Objective: To achieve baseline separation of **methyl elaidate** and methyl oleate.

Materials and Reagents:

- Gas chromatograph with a flame ionization detector (FID)
- Capillary column (e.g., 15% SP-2340 or OV-275 on Chromosorb P AW-DMCS)
- Methyl elaidate standard
- Methyl oleate standard
- Sample containing fatty acid methyl esters
- Heptane (or other suitable solvent)
- Carrier gas (e.g., Helium, Nitrogen)

Procedure:

 Sample Preparation: Dissolve the fatty acid methyl ester sample in heptane to an appropriate concentration. If analyzing a complex lipid mixture, the lipids must first be



converted to their methyl esters. This can be achieved through saponification followed by BF₃-catalyzed methylation, or by using a solution of HCl in methanol.

- · Instrument Setup:
 - Install the appropriate capillary column in the gas chromatograph.
 - Set the oven temperature program. The specific temperatures will depend on the column and the desired separation, but a typical starting point could be an isothermal analysis at a temperature that provides good resolution between the cis and trans isomers.
 - Set the injector and detector temperatures.
 - Set the carrier gas flow rate.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the gas chromatograph.
- Data Acquisition: Record the chromatogram. The retention time of methyl elaidate will be different from that of methyl oleate, allowing for their separation and quantification.
- Analysis: Identify the peaks corresponding to methyl elaidate and methyl oleate by comparing their retention times to those of the standards. The area under each peak can be used to determine the relative concentration of each isomer.

Factors that influence the separation of **methyl elaidate** and methyl oleate include the nitrile content of the stationary phase, the type and nature of the support surface, the amount of stationary phase, and the column temperature.

Biological Activity and Signaling Pathways

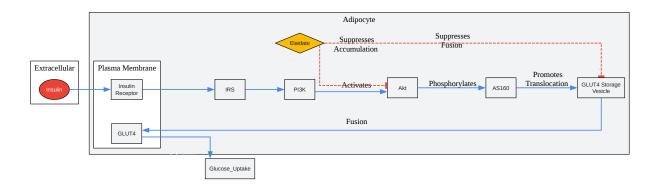
Recent research has begun to elucidate the biological effects of elaidate, the de-esterified form of **methyl elaidate**, on cellular signaling pathways.

Impact on Insulin Signaling

Studies have shown that persistent exposure of adipocytes to elaidate can impair insulindependent glucose uptake. This occurs through a mechanism distinct from that of the saturated



fatty acid stearate. Elaidate suppresses the insulin-induced accumulation of Akt at the plasma membrane and reduces the phosphorylation of both Akt and its substrate AS160. Furthermore, elaidate inhibits the insulin-induced fusion of GLUT4 storage vesicles with the plasma membrane, a critical step for glucose uptake.



Click to download full resolution via product page

Caption: Effect of Elaidate on Insulin Signaling Pathway.

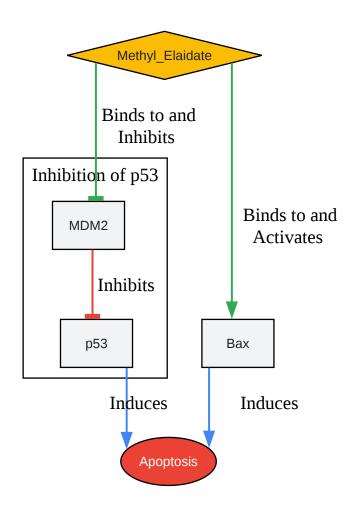
Regulation of Intracellular Zinc Homeostasis

In human macrophages, elaidate has been shown to alter the expression of genes involved in zinc homeostasis. Specifically, treatment with elaidate leads to a decrease in the mRNA levels of several metallothioneins (which bind zinc) and an increase in the zinc importer SLC39A10. This results in an overall increase in intracellular zinc levels.

Potential Role in Apoptosis



An in silico study has suggested that **methyl elaidate** may act as a potential apoptosis inducer in cancer cells. The study proposed that **methyl elaidate** can bind to the pro-apoptotic protein Bax and the p53 inhibitor MDM2 at their active sites. By inhibiting the formation of the p53-MDM2 complex, **methyl elaidate** could potentially activate p53, a key tumor suppressor protein that can trigger apoptosis.



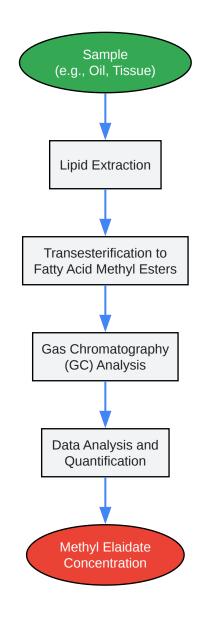
Click to download full resolution via product page

Caption: Proposed Mechanism of Methyl Elaidate-Induced Apoptosis.

Experimental Workflow

The following diagram illustrates a general workflow for the analysis of **methyl elaidate** in a biological or industrial sample.





Click to download full resolution via product page

Caption: General Workflow for **Methyl Elaidate** Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. chemimpex.com [chemimpex.com]



- 2. CAS 1937-62-8: Methyl elaidate | CymitQuimica [cymitguimica.com]
- To cite this document: BenchChem. [methyl elaidate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584811#methyl-elaidate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com